

"Methyl 2-(Methylsulfonamido)phenylacetate"

CAS number and physical constants

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Compound of Interest

Compound Name: Methyl 2-(Methylsulfonamido)phenylacetate

Cat. No.: B172119

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In-depth Technical Guide: Methyl 2-(Methylsulfonamido)phenylacetate

A comprehensive search for the specific compound, **Methyl 2-(Methylsulfonamido)phenylacetate**, did not yield a registered CAS number or documented physical constants in publicly accessible chemical databases and scientific literature.

Extensive searches were conducted using a variety of synonyms and structural descriptors, including:

- **Methyl 2-(Methylsulfonamido)phenylacetate**
- Methyl 2-(N-methylsulfonamido)phenylacetate
- Methyl 2-(methanesulfonamido)phenylacetate
- ortho-(methylsulfonamido)phenylacetic acid methyl ester
- 2-(methylsulfonylamino)phenylacetic acid methyl ester
- N-mesyl-2-aminophenylacetic acid methyl ester

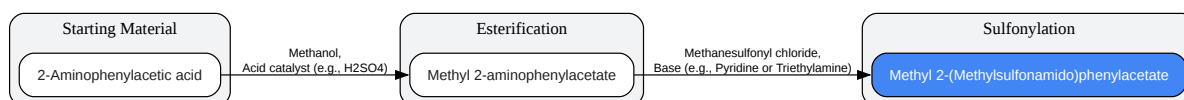
These inquiries consistently resulted in information for related but structurally distinct compounds, such as:

- Isomers with the methylsulfonamido group at the para (4) or meta (3) position of the phenyl ring.
- The corresponding carboxylic acids (e.g., 2-(Methylsulfonamido)phenylacetic acid).
- Analogues with different functional groups at the 2-position (e.g., methylamino).

This lack of specific data indicates that "**Methyl 2-(Methylsulfonamido)phenylacetate**" is likely not a commercially available or widely studied compound. Therefore, the core requirements of this technical guide, including the presentation of quantitative data and detailed experimental protocols, cannot be fulfilled at this time.

Synthetic Considerations

While no direct synthesis for **Methyl 2-(Methylsulfonamido)phenylacetate** has been found, a plausible synthetic route can be conceptualized based on established organic chemistry principles. The following diagram outlines a potential workflow for its preparation.



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Caption: Proposed synthetic workflow for **Methyl 2-(Methylsulfonamido)phenylacetate**.

This proposed synthesis involves two key steps:

- Esterification: The starting material, 2-Aminophenylacetic acid, would first undergo esterification to form Methyl 2-aminophenylacetate. This is a standard reaction typically carried out in methanol with an acid catalyst.

- Sulfonylation: The resulting amino ester would then be reacted with methanesulfonyl chloride in the presence of a non-nucleophilic base to form the desired N-sulfonamide, yielding **Methyl 2-(Methylsulfonamido)phenylacetate**.

It is important to note that this is a theoretical pathway. The actual experimental conditions, such as reaction times, temperatures, and purification methods, would need to be optimized. The physical and chemical properties of the final product would also require thorough characterization using techniques like NMR spectroscopy, mass spectrometry, and melting point analysis.

Conclusion for Researchers

For researchers, scientists, and drug development professionals interested in this specific molecule, the current lack of available data necessitates its de novo synthesis and characterization. The proposed synthetic workflow provides a logical starting point for such an endeavor. Any future work that successfully synthesizes and characterizes "**Methyl 2-(Methylsulfonamido)phenylacetate**" would be a valuable contribution to the chemical literature.

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